Application Notes and Protocols for Calcium-49 in Nuclear Shell Structure Studies

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Compound of Interest	
Compound Name:	Calcium-49
Cat. No.:	B12654295

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Introduction

Calcium-49 (^{49}Ca), an isotope with 20 protons and 29 neutrons, serves as a crucial probe for investigating the nuclear shell structure, particularly in neutron-rich regions. Its position near the doubly magic ^{48}Ca nucleus makes it an ideal candidate for testing and refining nuclear shell models. Studies involving ^{49}Ca provide valuable insights into single-particle energy levels, the evolution of shell closures, and the role of three-nucleon forces. These investigations are fundamental to our understanding of nuclear forces and have implications for astrophysics and other fields.

This document provides detailed application notes and protocols for utilizing ^{49}Ca in nuclear shell structure research, summarizing key quantitative data and outlining experimental methodologies.

Quantitative Data Summary

The following tables present a summary of the key nuclear data for **Calcium-49**, including its fundamental properties, experimental and theoretical energy levels, and spectroscopic factors.

Table 1: General Properties of Calcium-49

Property	Value
Mass Number (A)	49
Atomic Number (Z)	20
Neutron Number (N)	29
Isotopic Mass	48.95562288(22) u
Half-life	8.718(6) min
Decay Mode	β^- (100%)
Daughter Isotope	^{49}Sc
Ground State Spin and Parity (J^π)	$3/2^-$

Table 2: Energy Levels of **Calcium-49**

The energy levels of ^{49}Ca have been investigated through various experimental techniques and compared with theoretical calculations from shell models. The ground state is dominated by a neutron in the $p_{3/2}$ orbital outside the ^{48}Ca core.

Experimental Energy (keV)	J^π (Experimental)	J^π (Theoretical/Shell Model)	Dominant Configuration
0	$3/2^-$	$3/2^-$	$\nu p_{3/2}$
2023	$1/2^-$	$1/2^-$	$\nu p_{1/2}$
3585	$7/2^-$	$7/2^-$	$\nu f_{7/2}^{-1} \otimes [^{48}Ca(2^+)]$
4017	$9/2^+$	$9/2^+$	$\nu g_{9/2}$
4072	$5/2^-$	$5/2^-$	$\nu f_{5/2}$

Note: The theoretical assignments and dominant configurations are based on shell model calculations and can vary depending on the specific model and interactions used.

Table 3: Spectroscopic Factors for States in **Calcium-49**

Spectroscopic factors (C^2S) quantify the single-particle nature of a nuclear state. They are typically extracted by comparing experimental reaction cross-sections with theoretical models like the Distorted Wave Born Approximation (DWBA).

State Energy (keV)	J^π	Reaction	Spectroscopic Factor (C^2S)
0	$3/2^-$	$^{48}Ca(d,p)^{49}Ca$	0.98
2023	$1/2^-$	$^{48}Ca(d,p)^{49}Ca$	1.06
3360	$7/2^-$	$^{50}Ca(-1n)^{49}Ca$	Varies with model, reduced compared to ^{47}Ca

Experimental Protocols

Detailed methodologies for key experiments used to study the nuclear structure of ^{49}Ca are provided below.

Protocol 1: One-Neutron Knockout Reaction

One-neutron knockout reactions from a ^{50}Ca beam are a powerful tool to probe the single-particle structure of ^{49}Ca.[1][2]

Objective: To measure the spectroscopic strength of neutron orbitals in ^{49}Ca.

Methodology:

- Beam Production: A secondary beam of ^{50}Ca is produced via fragmentation of a high-energy primary beam (e.g., ^{82}Se) on a light target (e.g., ^{9}Be).

- Beam Identification: The ^{50}Ca ions are separated and identified event-by-event using a fragment separator based on their magnetic rigidity and energy loss.

- Reaction Target: The ^{50}Ca beam impinges on a reaction target, typically a light element like ^{9}Be, to induce the one-neutron knockout reaction.

- Fragment Detection: The resulting ^{49}Ca fragments are identified and their momentum is measured using a magnetic spectrometer.

- Gamma-ray Detection: An array of gamma-ray detectors (e.g., High-Purity Germanium - HPGe) is placed around the target to detect gamma rays emitted from the de-excitation of excited states in ^{49}Ca.

- Data Analysis:

  - The exclusive cross-section for the population of each final state in ^{49}Ca is determined from the yield of ^{49}Ca fragments in coincidence with the corresponding gamma rays.

  - The experimental cross-sections are compared with theoretical calculations, which combine the single-particle cross-sections with spectroscopic factors from a nuclear structure model (e.g., shell model), to extract the spectroscopic factors.

Protocol 2: (d,p) Transfer Reaction

The ^{48}Ca(d,p)^{49}Ca reaction is a classic method to study the single-neutron states in ^{49}Ca.[3]

Objective: To determine the energy levels, spin-parity assignments, and spectroscopic factors of single-neutron states in ^{49}Ca.

Methodology:

- Target Preparation: A thin, isotopically enriched ^{48}Ca target is prepared.

- Beam Acceleration: A deuteron (d) beam is accelerated to a specific energy (e.g., in the range of several MeV).

- Reaction: The deuteron beam is directed onto the ^{48}Ca target. The (d,p) reaction results in the transfer of a neutron to the ^{48}Ca nucleus, forming ^{49}Ca.

- Particle Detection: The outgoing protons (p) are detected at various angles using a magnetic spectrograph or an array of silicon detectors. The momentum of the protons determines the excitation energy of the final state in ^{49}Ca.

- Data Analysis:

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- The differential cross-section as a function of the proton emission angle is measured for each populated state in ^{49}Ca.

- The angular distributions are compared with DWBA calculations to determine the orbital angular momentum (l) of the transferred neutron, which in turn constrains the spin and parity of the final state.

- The magnitude of the experimental cross-section is compared to the DWBA prediction to extract the spectroscopic factor for each state.

Protocol 3: Gamma-ray Spectroscopy

Gamma-ray spectroscopy is essential for constructing the level scheme of ^{49}Ca and determining the properties of its excited states.[4][5]

Objective: To identify the excited states of ^{49}Ca and measure their energies, spins, parities, and lifetimes.

Methodology:

- Population of Excited States: The excited states of ^{49}Ca are populated through a nuclear reaction, such as a transfer reaction (e.g., ^{48}Ca(n,γ)^{49}Ca) or a knockout reaction.

- Gamma-ray Detection: A high-resolution gamma-ray spectrometer, typically an array of HPGe detectors, is used to detect the gamma rays emitted during the de-excitation of ^{49}Ca.

- Coincidence Measurement: Gamma-gamma coincidence measurements are performed to establish the cascade relationships between different gamma rays and build the level scheme. This involves detecting two or more gamma rays in coincidence and analyzing their energy correlations.

- Angular Correlation/Distribution Measurement: The angular distribution or correlation of the emitted gamma rays is measured to determine the multipolarity of the transitions and infer the spins of the excited states.

- Lifetime Measurement: The lifetimes of excited states can be measured using techniques such as the Doppler Shift Attenuation Method (DSAM) if the nucleus is recoiling after the
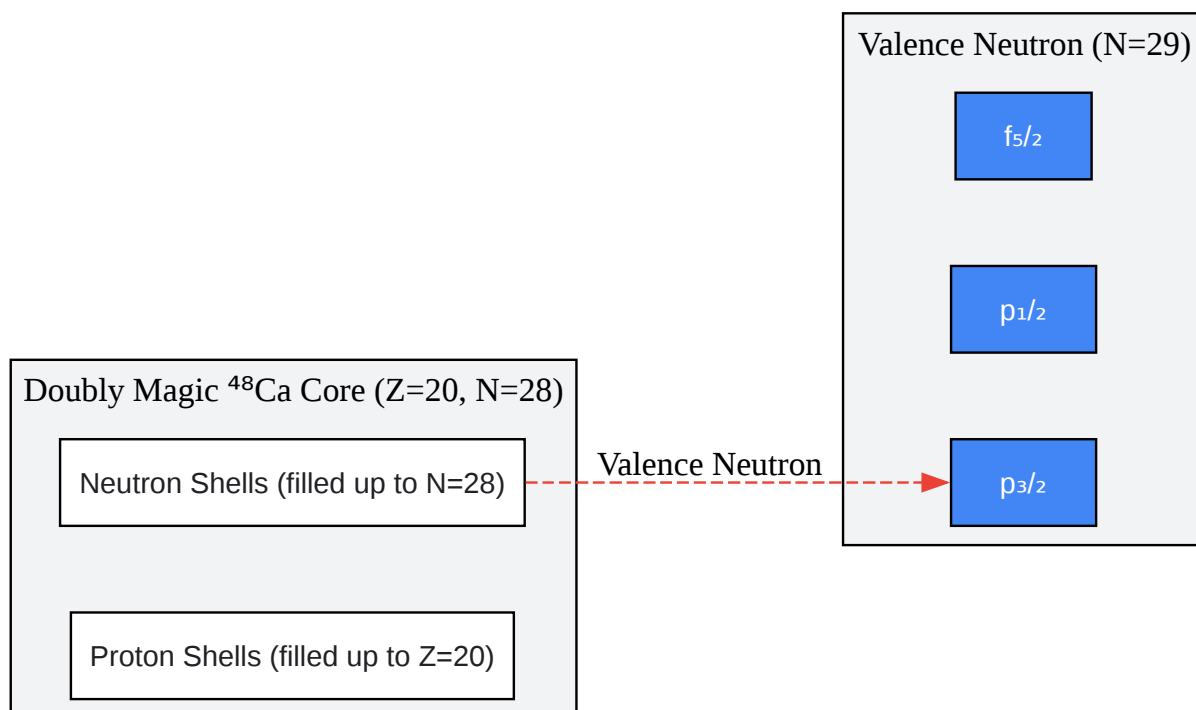
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reaction.

- Data Analysis: The energies of the gamma rays are precisely determined from the calibrated spectra. The intensities of the gamma rays provide information on the branching ratios of the decays.

Visualizations

Nuclear Shell Model of Calcium-49

The following diagram illustrates the simplified shell model configuration for the ground state of **Calcium-49**, showing the neutron orbitals around the doubly magic ^{48}Ca core.
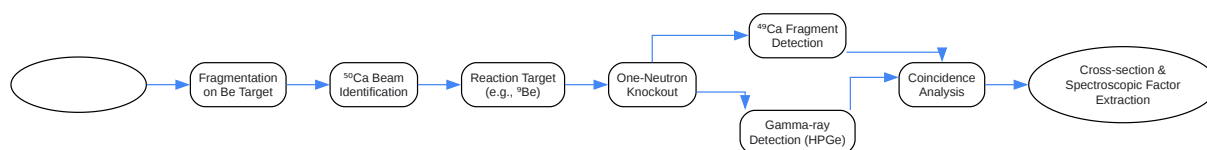
Valence Neutron (N=29)

$f_{5/2}$

$p_{1/2}$

Doubly Magic ^{48}Ca Core (Z=20, N=28)

Neutron Shells (filled up to N=28) → Valence Neutron → $p_{3/2}$

Proton Shells (filled up to Z=20)

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Shell model of ^{49}Ca ground state.

Experimental Workflow for One-Neutron Knockout

This diagram outlines the typical experimental workflow for studying ^{49}Ca via a one-neutron knockout reaction from a ^{50}Ca beam.
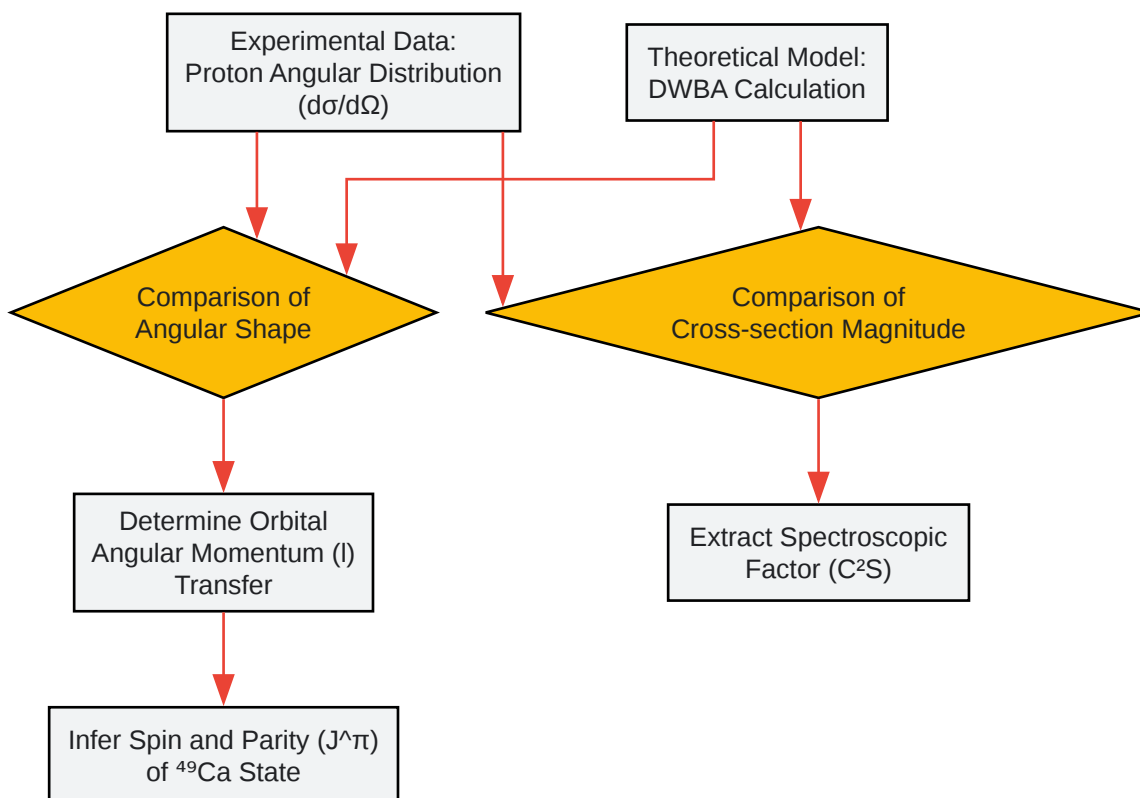
Workflow for a one-neutron knockout experiment.

Logical Relationship in (d,p) Transfer Reaction Analysis

The following diagram illustrates the logical flow for extracting nuclear structure information from a ^{48}Ca(d,p)^{49}Ca experiment.

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Analysis of a (d,p) transfer reaction.

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